

Application Notes and Protocols for Flipper-TR FLIM Data Acquisition and Analysis

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Compound of Interest

Compound Name: *Flipper-TR probe*

Cat. No.: *B16104070*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Flipper-TR is a fluorescent probe designed for the quantitative measurement of membrane tension in living cells.^{[1][2]} It belongs to a family of mechanosensitive "Flipper" probes that report on the lipid packing of cellular membranes.^{[3][4]} The core of Flipper-TR's mechanism lies in its two dithienothiophene (DTT) units, which are held in a twisted conformation in a relaxed state.^{[5][6]} When the cell membrane is under tension, the probe planarizes, leading to a red-shift in its excitation spectrum and, crucially, an increase in its fluorescence lifetime.^[7] This change in fluorescence lifetime can be precisely quantified using Fluorescence Lifetime Imaging Microscopy (FLIM), providing a direct readout of membrane tension.^{[1][4][8]} Flipper-TR is cell-permeable and spontaneously inserts into the plasma membrane, where it becomes fluorescent.^{[1][2]} It is a valuable tool for studying a variety of cellular processes involving changes in membrane mechanics, such as cell migration, division, and endocytosis.^[5]

Principle of Flipper-TR for Membrane Tension Sensing

The fluorescence lifetime of Flipper-TR is sensitive to the local lipid environment. In a more disordered or relaxed membrane, the probe is in a twisted conformation, which has a shorter fluorescence lifetime. As membrane tension increases, the lipid packing becomes more ordered, forcing the **Flipper-TR probe** into a more planar conformation. This planarization extends the pi-electron system of the fluorophore, resulting in a longer fluorescence lifetime.

It is important to note that Flipper-TR is a lipid packing sensor, and while lipid packing is strongly influenced by membrane tension, other factors like lipid composition can also affect its lifetime.[5] Therefore, experiments should be designed to minimize changes in lipid composition when investigating membrane tension.[3]

Quantitative Data Summary

The following tables summarize typical fluorescence lifetime values and experimental parameters for Flipper-TR experiments. These values can vary depending on the cell type, experimental conditions, and FLIM setup.

Table 1: Typical Flipper-TR Fluorescence Lifetime Values in Mammalian Cells

Condition	Average Fluorescence Lifetime (τ_{avg}) (ns)	Notes
Adherent HeLa Cells (Isotonic)	~4.5 ns	Baseline membrane tension in cultured cells.[3]
Mitotic HeLa Cells	~4.15 ns	Mitotic cells exhibit lower membrane tension compared to adherent cells.[3]
RPE1 Cells (Non-confluent)	5.4 $\pm$ 0.2 ns	Cell confluency can affect membrane tension and its variability.[3]
RPE1 Cells (Confluent)	5.5 $\pm$ 0.1 ns	Confluent cells show a slightly higher and more consistent lifetime.[3]
Hypertonic Shock	Increased Lifetime	Osmotic stress increases membrane tension.[8]
Hypotonic Shock	Decreased Lifetime	Osmotic stress decreases membrane tension.[4]

Table 2: Recommended FLIM Acquisition Parameters for Flipper-TR

Parameter	Recommended Setting	Rationale
Excitation Wavelength	488 nm (pulsed laser)	Efficient excitation of Flipper-TR. [1] [5]
Emission Filter	600/50 nm bandpass	Collects the peak emission of Flipper-TR while minimizing background. [1] [5]
Laser Repetition Rate	20 MHz	Ideal for measuring the nanosecond-scale lifetimes of Flipper-TR. [5]
Photon Count per Pixel	>100 photons	Sufficient photon statistics are crucial for accurate lifetime fitting. [9]
Acquisition Time	Variable	Should be minimized to reduce phototoxicity while achieving sufficient photon counts. [5]

Experimental Protocols

Protocol 1: Staining Live Cells with Flipper-TR

Materials:

- **Flipper-TR probe** (e.g., from Spirochrome)
- Anhydrous DMSO
- Cell culture medium (phenol red-free recommended)
- Live cells cultured on imaging-compatible dishes (e.g., glass-bottom dishes)

Procedure:

- Prepare a stock solution of Flipper-TR: Dissolve the **Flipper-TR probe** in anhydrous DMSO to a concentration of 1 mM. Store the stock solution at -20°C, protected from light and moisture.

- Prepare the staining solution: Dilute the Flipper-TR stock solution in phenol red-free cell culture medium to a final concentration of 50 nM to 1 μ M.[1][5] The optimal concentration may vary depending on the cell type and should be determined empirically.
- Cell Staining:
 - Remove the culture medium from the cells.
 - Add the Flipper-TR staining solution to the cells.
 - Incubate for at least 10-15 minutes at 37°C and 5% CO₂. [5][9] No washing step is required as the probe is non-fluorescent in aqueous solution.[5]
- Imaging: Proceed immediately to FLIM imaging. It is recommended to maintain the cells at 37°C and 5% CO₂ during imaging using a stage-top incubator.

Protocol 2: FLIM Data Acquisition

Instrumentation:

- A confocal or multiphoton microscope equipped with a FLIM system (e.g., Time-Correlated Single Photon Counting - TCSPC).
- Pulsed laser with an excitation wavelength of 488 nm.
- A high-sensitivity detector (e.g., hybrid photodetector - HyD or photomultiplier tube - PMT).

Procedure:

- Microscope Setup:
 - Turn on the microscope, laser, and FLIM electronics and allow them to warm up for at least 30 minutes for stable operation.[9]
 - Select the 488 nm pulsed laser for excitation.
 - Set the emission detection window to 575-625 nm or use a 600/50 nm bandpass filter.[1]

- Locate Cells: Using brightfield or differential interference contrast (DIC), locate the stained cells.
- FLIM Image Acquisition:
 - Switch to the FLIM imaging mode.
 - Adjust the laser power to a minimum to avoid phototoxicity and photobleaching, while ensuring a sufficient photon count rate.
 - Set the image acquisition parameters (e.g., scan speed, frame size) to achieve a pixel dwell time that allows for the collection of at least 100 photons per pixel in the region of interest (ROI).[9]
 - Acquire the FLIM data. The result is typically a histogram of photon arrival times for each pixel.[5]

Protocol 3: FLIM Data Analysis

Software:

- FLIM analysis software provided by the microscope manufacturer (e.g., PicoQuant SymPhoTime, Leica LAS X) or open-source software like FLIMJ.[6]

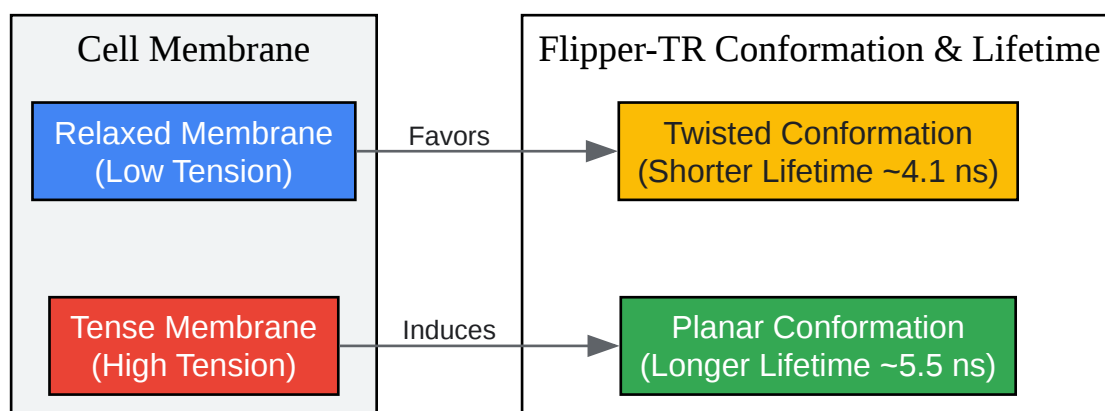
Procedure:

- Data Import: Load the acquired FLIM data into the analysis software.
- ROI Selection: Select a region of interest (ROI) corresponding to the plasma membrane of the cells.
- Lifetime Fitting:
 - The fluorescence decay of Flipper-TR is typically best described by a bi-exponential decay model.[3][5]
 - Fit the decay curve within the selected ROI to the following equation: $I(t) = A_1 * \exp(-t/\tau_1) + A_2 * \exp(-t/\tau_2)$ where $I(t)$ is the intensity at time t , A_1 and A_2 are the amplitudes, and τ_1

and τ_2 are the fluorescence lifetimes of the two components.[5]

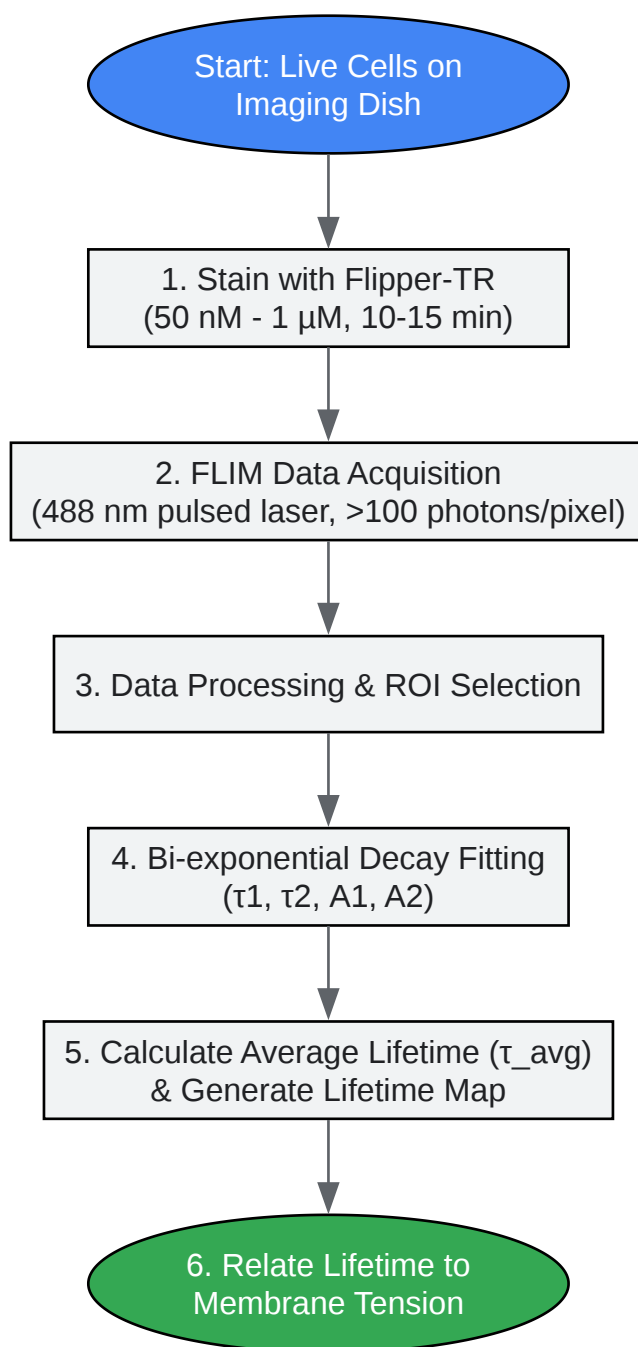
- The longer lifetime component (τ_1) is typically more sensitive to changes in membrane tension.[3]
- Calculate Average Lifetime: The amplitude-weighted average fluorescence lifetime (τ_{avg}) can be calculated as: $\tau_{avg} = (A_1\tau_1 + A_2\tau_2) / (A_1 + A_2)$
- Data Visualization: Generate a false-color lifetime map where the color of each pixel represents its average fluorescence lifetime. This provides a visual representation of the membrane tension distribution across the cell.
- Alternative Analysis Methods:
 - Phasor Analysis: A graphical method that transforms the fluorescence decay data into a polar plot, providing a fit-free analysis of the lifetime distribution.[5][10]
 - First Moment Analysis: Calculates the mean photon arrival time, which can be a robust estimator of the average lifetime, especially at low photon counts.[5][10]

Mandatory Visualizations



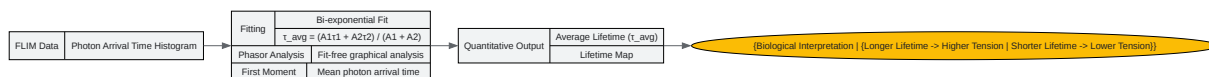
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Caption: Mechanism of Flipper-TR in response to membrane tension.



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Caption: Experimental workflow for Flipper-TR FLIM data acquisition and analysis.



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Caption: Logical flow of Flipper-TR FLIM data analysis.

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